

Application Notes and Protocols for the Purification of 3-Aminobenzofuran-2-carboxamide

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Compound of Interest

Compound Name: 3-Aminobenzofuran-2-carboxamide

Cat. No.: B1330751

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These application notes provide detailed methodologies for the purification of **3-Aminobenzofuran-2-carboxamide**, a versatile building block in pharmaceutical and chemical research.^[1] The protocols outlined below are based on established techniques for analogous benzofuran derivatives and are intended to guide researchers in achieving high purity of the target compound.

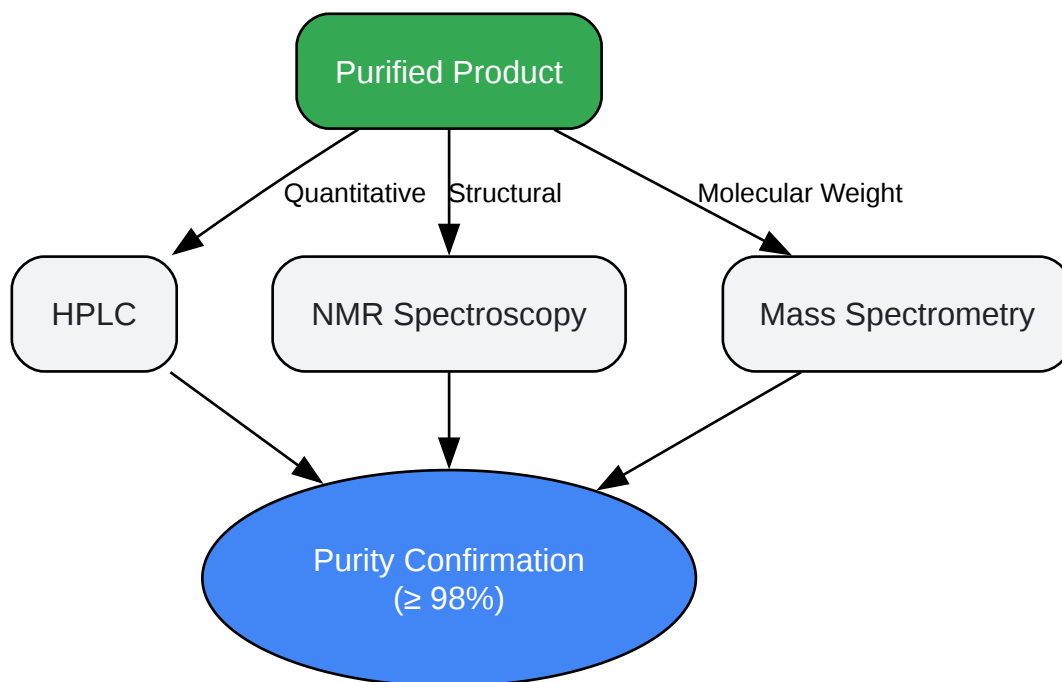
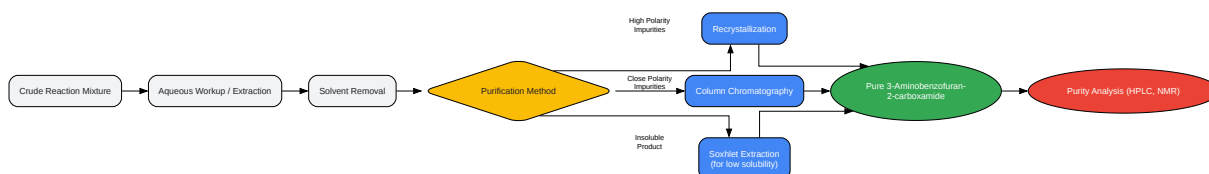
Compound Properties

A thorough understanding of the physicochemical properties of **3-Aminobenzofuran-2-carboxamide** is essential for selecting the appropriate purification strategy.

Property	Value	Source
Molecular Formula	C ₉ H ₈ N ₂ O ₂	[1] [2]
Molecular Weight	176.17 g/mol	[1] [2]
Appearance	Off-white to light yellow powder	[1]
Melting Point	157-163 °C	[1]
Purity (Commercial)	≥ 98% (HPLC)	[1]
Storage Conditions	Store at 0-8 °C	[1]

Purification Workflow

The general workflow for the purification of **3-Aminobenzofuran-2-carboxamide** involves an initial workup of the crude reaction mixture, followed by one or more purification techniques such as recrystallization or column chromatography. The choice of method will depend on the nature and quantity of impurities.



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References

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- 2. 3-Aminobenzofuran-2-carboxamide | C₉H₈N₂O₂ | CID 600546 - PubChem [pubchem.ncbi.nlm.nih.gov]
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